

A Comprehensive Technical Guide to (3R)-(+)-3-(Dimethylamino)pyrrolidine

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Compound of Interest

Compound Name:	(3R)-(+)-3-(Dimethylamino)pyrrolidine
Cat. No.:	B158491

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This guide provides an in-depth overview of the physical properties, applications, and handling of **(3R)-(+)-3-(Dimethylamino)pyrrolidine**, a chiral amine widely utilized by researchers, scientists, and drug development professionals. This compound serves as a critical building block in the synthesis of complex molecules, particularly in the pharmaceutical industry.

Core Physical and Chemical Properties

(3R)-(+)-3-(Dimethylamino)pyrrolidine is a colorless to light yellow liquid.^[1] It is recognized for its role as a versatile intermediate in developing pharmaceuticals, especially those targeting neurological disorders.^[2] Its chiral nature is invaluable for creating enantiomerically pure compounds.^[2]

Table 1: Physical and Chemical Properties of (3R)-(+)-3-(Dimethylamino)pyrrolidine

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ N ₂	[1] [2] [3] [4]
Molecular Weight	114.19 g/mol	[1] [2] [3] [4] [5]
CAS Number	132958-72-6	[1] [2] [3] [4]
Appearance	Colorless to light yellow liquid	[1] [2]
Boiling Point	166 °C at 760 mmHg (lit.)	[2] [4]
173 - 175 °C	[1]	
Density	0.899 g/mL at 25 °C (lit.)	[2] [3] [4]
0.913 g/cm ³	[1]	
Refractive Index	n _{20/D} 1.4650 (lit.)	[4]
1.463 - 1.465	[1]	
n _{20/D} 1.46 (lit.)	[2]	
Optical Rotation	[α] _{20/D} +14°, c = 1 in ethanol	[2] [4]
Flash Point	51.7 °C (125.1 °F)	[4]
60 °C	[1]	
Solubility	Soluble in water	[1] [2]
pKa	~10.5	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not explicitly detailed in the provided literature. The values are consistently cited as literature ("lit.") values, suggesting they are well-established and sourced from standard chemical reference materials. The determination of these properties would follow standard laboratory procedures:

- Boiling Point: Determined by distillation at a specified pressure, typically atmospheric pressure (760 mmHg), and measuring the temperature at which the liquid-vapor equilibrium

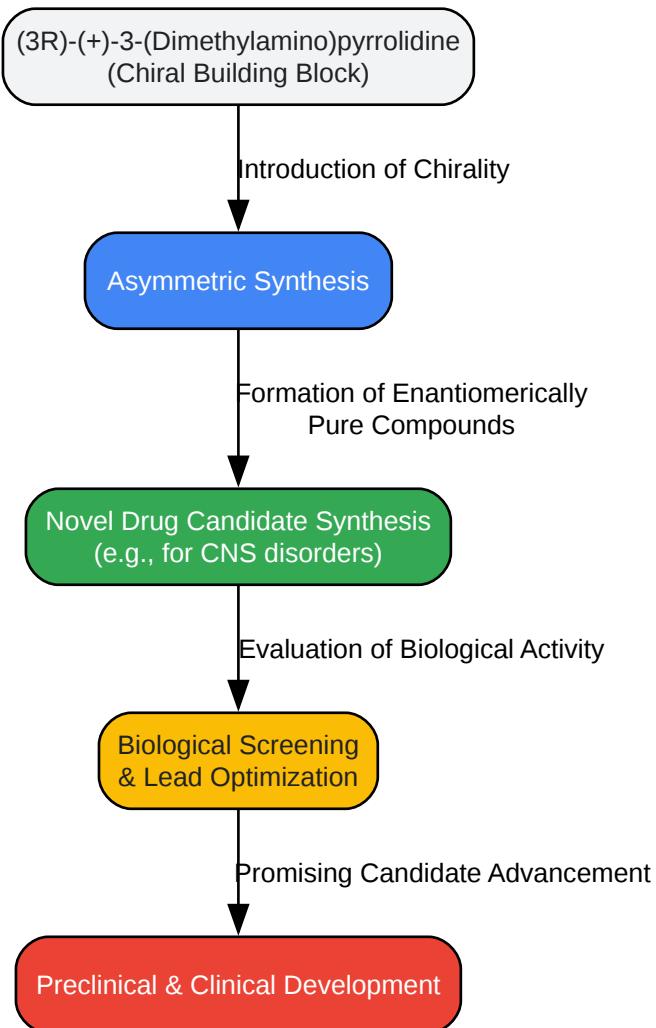
is established.

- Density: Measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C.
- Refractive Index: Measured using a refractometer, which determines the extent to which light is bent when passing through the substance, typically at 20 °C using the sodium D-line.
- Optical Rotation: Measured using a polarimeter, where the rotation of plane-polarized light by a solution of the chiral compound of a known concentration is determined.

Applications in Drug Discovery and Synthesis

(3R)-(+)-3-(Dimethylamino)pyrrolidine is a key intermediate in the synthesis of various pharmaceuticals.^[2] The pyrrolidine ring is a prevalent scaffold in many biologically active compounds and approved drugs.^[6] This is due to its ability to explore pharmacophore space efficiently and contribute to the stereochemistry of the molecule.^[6] Its favorable properties, such as good solubility and stability, enhance its utility in various chemical reactions.^[2]

The general workflow for utilizing this compound in drug discovery involves its role as a chiral building block.



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Workflow of **(3R)-(+)-3-(Dimethylamino)pyrrolidine** in Drug Discovery.

Safety and Handling

(3R)-(+)-3-(Dimethylamino)pyrrolidine is a flammable liquid and vapor and is harmful if swallowed.^[7] It causes severe skin burns and eye damage and may cause respiratory irritation.^[7]

Handling Precautions:

- Avoid contact with skin and eyes.^[3]
- Use in a well-ventilated area and avoid breathing dust, fumes, gas, mist, vapors, or spray.^[3]

- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and take action to prevent static discharges.[3]
- Wear protective gloves, protective clothing, eye protection, and face protection.[3]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep the container tightly closed in a dry place.[3]
- Store separately from oxidizing agents and acids.[1]
- Some suppliers recommend storage at temperatures below -10°C or between 2-8°C.[2]
- It is recommended to store under an inert gas as it can be air-sensitive.

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